

2-Fluorobenzyl bromide molecular structure and weight

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Compound of Interest

Compound Name: 2-Fluorobenzyl bromide

Cat. No.: B110825

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An In-depth Technical Guide on **2-Fluorobenzyl Bromide**: Molecular Structure and Weight

This guide provides a detailed analysis of the molecular structure and weight of **2-Fluorobenzyl bromide**, a compound frequently utilized in organic synthesis and pharmaceutical research. The information is intended for researchers, scientists, and professionals in the field of drug development.

Molecular Identity and Formula

2-Fluorobenzyl bromide, also known by its synonyms α -bromo-2-fluorotoluene or 1-(bromomethyl)-2-fluorobenzene, is an organic halogen compound.^{[1][2][3]} Its chemical structure consists of a benzene ring substituted with a fluorine atom at the second position and a bromomethyl group at the first position.

The molecular formula for **2-Fluorobenzyl bromide** is C_7H_6BrF .^{[1][2][3][4]} This formula indicates that each molecule is composed of seven carbon atoms, six hydrogen atoms, one bromine atom, and one fluorine atom.

Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The determination of an accurate molecular weight is crucial for stoichiometric calculations in chemical reactions and for analytical characterization.

Quantitative Data Summary

The table below details the calculation of the molecular weight of **2-Fluorobenzyl bromide** based on the standard atomic weights of its constituent elements.

Constituent Element	Chemical Symbol	Quantity of Atoms	Standard Atomic Weight (amu)	Contribution to Molecular Weight (amu)
Carbon	C	7	12.011	84.077
Hydrogen	H	6	1.008	6.048
Bromine	Br	1	79.904[5][6][7]	79.904
Fluorine	F	1	18.998[8][9]	18.998
Total	15	189.027		

Note: The standard atomic weights for Carbon and Hydrogen are conventional values derived from their natural isotopic abundances.[10][11][12][13]

Various sources report the molecular weight of **2-Fluorobenzyl bromide** as 189.02 g/mol , 189.025 g/mol , or 189.03 g/mol .[1][2][4] The calculated value of 189.027 amu is consistent with these figures.

Molecular Structure Visualization

The spatial arrangement of atoms and chemical bonds in **2-Fluorobenzyl bromide** dictates its chemical properties and reactivity. The structure is characterized by a planar benzene ring with two substituents. The bromomethyl group is a key reactive site, particularly for nucleophilic substitution reactions.

Below is a two-dimensional diagram representing the molecular structure of **2-Fluorobenzyl bromide**, generated using the Graphviz DOT language.

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